

Isocomene vs. Silphiperfolene: A Comparative Analysis of Angular and Propellane Triquinanes

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Compound of Interest

Compound Name: *Isocomene*

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In the vast and structurally diverse world of sesquiterpenes, triquinanes represent a significant class of natural products characterized by their three fused five-membered rings. Within this class, **isocomene** and silphiperfolene stand out as representative examples of angular and propellane scaffolds, respectively. This guide provides a comparative overview of their structural distinctions, biosynthetic origins, and reported biological activities, supported by physicochemical data and detailed experimental protocols for assessing their potential therapeutic properties.

Structural and Physicochemical Comparison

Isocomene, an angular triquinane, and silphiperfolene, a propellane triquinane, share the same molecular formula, C₁₅H₂₄, but differ in the spatial arrangement of their fused cyclopentane rings. This structural variance leads to distinct physicochemical properties, as summarized below.

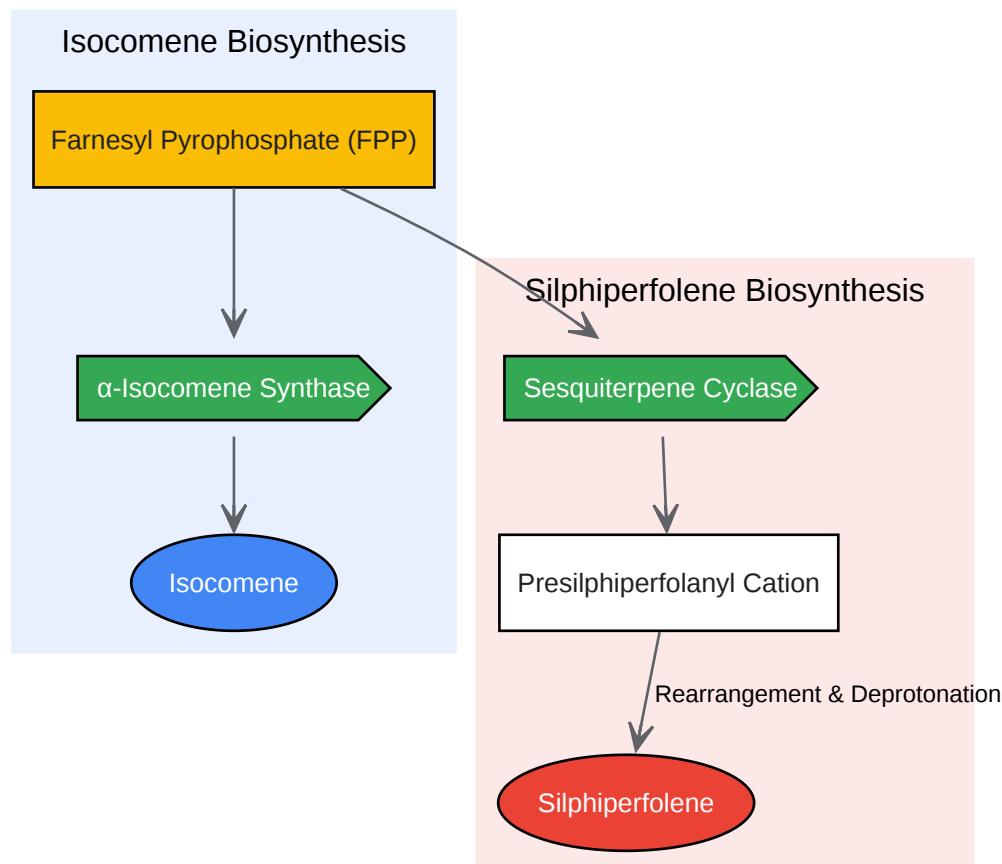
Property	Isocomene	Silphiperfolene
Molecular Formula	C15H24	C15H24
Molar Mass	204.357 g/mol [1] [2]	204.35 g/mol [3]
Structure Type	Angular Triquinane	Propellane Triquinane
IUPAC Name	(3aS,5aS,8aR)-1,3a,4,5a-Tetramethyl-1,2,3,3a,5a,6,7,8-octahydrocyclopenta[c]pentalene [1]	(1S,5S,8S,9R)-2,3,5,9-tetramethyltricyclo[6.3.0.0 ¹⁵]undec-2-ene [3]
XLogP3-AA	5.1 [2]	4.4 [3]
Hydrogen Bond Donor Count	0 [2]	0 [3]
Hydrogen Bond Acceptor Count	0	0
Rotatable Bond Count	0	0

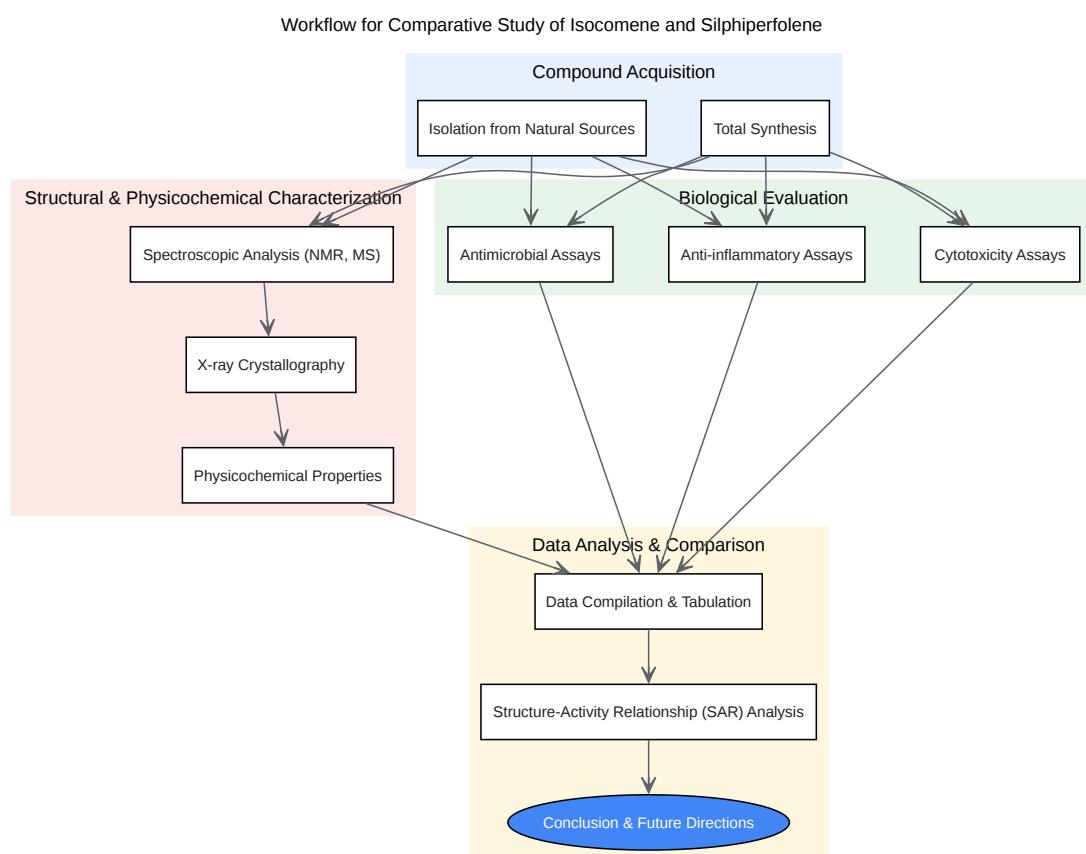
Biosynthetic Pathways: A Common Origin

Both **isocomene** and silphiperfolene originate from the ubiquitous precursor, farnesyl pyrophosphate (FPP), through a series of intricate enzymatic cyclizations. The initial steps are believed to be shared, involving the formation of a germacradienyl cation, which then undergoes further transformations to yield the respective triquinane skeletons.

The biosynthesis of **isocomene** is catalyzed by α -**isocomene** synthase, which directly converts FPP into **isocomene**. In contrast, the biosynthesis of silphiperfolene proceeds through the formation of a presilphiperfolanyl cation, a key intermediate that can be trapped by water to form presilphiperfolan-8 β -ol or undergo further rearrangement and deprotonation to yield silphiperfolene. This pathway involves the action of specific sesquiterpene cyclases and may also involve cytochrome P450 monooxygenases for subsequent modifications.

Biosynthetic Pathways of Isocomene and Silphiperfolene



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References

- 1. Isocomene - Wikipedia [en.wikipedia.org]
- 2. Isocomene | C15H24 | CID 188113 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Silphiperfolene | C15H24 | CID 10867444 - PubChem [pubchem.ncbi.nlm.nih.gov]
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